

physical and chemical properties of dimethyl isophthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl isophthalate

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An In-depth Technical Guide on the Physical and Chemical Properties of **Dimethyl Isophthalate**

Introduction

Dimethyl isophthalate (DMIP), with the chemical formula $C_6H_4(CO_2CH_3)_2$, is an organic compound classified as a diester of isophthalic acid and methanol.[1] It is a significant industrial chemical primarily utilized as an intermediate in the synthesis of polyesters, resins, and plasticizers.[1][2][3][4] Its molecular structure, featuring two methyl ester groups attached to a benzene ring at the 1 and 3 positions, imparts specific physical and chemical characteristics that are crucial for its applications.[1] This guide provides a comprehensive overview of the core physical and chemical properties of **dimethyl isophthalate**, detailed experimental protocols, and visual representations of its synthesis and structure, intended for researchers, scientists, and professionals in drug development.

Physical Properties

Dimethyl isophthalate is typically a white to off-white solid at room temperature, appearing as flakes or a crystalline powder.[2][3][4][5] It is often described as odorless.[5][6]

Quantitative Physical Data

The key physical properties of **dimethyl isophthalate** are summarized in the table below for easy reference and comparison.

| Property | Value | Conditions |
|------------------------------|---|---------------------------|
| Molecular Formula | C ₁₀ H ₁₀ O ₄ | |
| Molecular Weight | 194.18 g/mol [7][8] - 194.19 g/mol [5][6] | |
| Melting Point | 64 - 68 °C[3][4][5][8] | |
| | 67.5 °C[7][9] | |
| | 65.0 - 72.0 °C[10][11] | |
| Boiling Point | 282 °C[7][9] | At atmospheric pressure |
| | 124 °C[3][4][5][12] | At 12 - 16 mmHg |
| Density | 1.194 g/cm ³ [7][9] | At 20 °C |
| | 1.1477 g/mL[3][4][5][13] | |
| Flash Point | 138 °C / 280.4 °F[5][6][7] | Closed cup |
| | 173 °C / 343.4 °F[8][14] | Closed cup |
| Vapor Pressure | 93.7 mmHg[3][4][5][6][8] | At 208 °C |
| Vapor Density | 6.8 (vs. air)[3][4][5][8] | |
| Refractive Index | 1.5168[7] | At 20 °C |
| Water Solubility | Insoluble[3][4][5][6][12] | |
| | 0.29 g/L[3][4][5] | |
| | 290 mg/L[2][7] | Temperature not specified |
| Solubility in Other Solvents | Soluble in methanol, ethanol, and acetone.[1][2][3][4] Slightly soluble in alcohol.[2][7] | |
| Log P (Octanol/Water) | 2.1[3][4][15] | At 20 °C |

Chemical Properties

Stability and Reactivity

Dimethyl isophthalate is stable under normal storage and handling conditions at room temperature in closed containers.[2][5] It is important to avoid conditions such as excess heat, dust generation, and strong oxidants.[5] The compound is incompatible with strong oxidizing agents.[6] When heated to decomposition, it emits acrid smoke and fumes.[7] Hazardous decomposition products include carbon monoxide and carbon dioxide.[6]

Reactions

The ester groups in **dimethyl isophthalate** are its primary reactive sites. It can undergo hydrolysis, particularly under basic conditions, to yield isophthalic acid and methanol. The base-catalyzed second-order hydrolysis rate constant is estimated at 0.23 L/mole-sec, which corresponds to half-lives of 350 days at pH 7 and 35 days at pH 8.[5]

In the atmosphere, vapor-phase **dimethyl isophthalate** is degraded by reaction with photochemically-produced hydroxyl radicals, with an estimated half-life of about 25 days.[5][7]

Experimental Protocols

Synthesis of Dimethyl Isophthalate via Fischer Esterification

A common laboratory method for synthesizing **dimethyl isophthalate** is the Fischer esterification of isophthalic acid with methanol, using a strong acid as a catalyst.[4][16]

Methodology:

- **Reactant Mixture:** Isophthalic acid (e.g., 1.66 g, 0.1 mmol) is added to an excess of super dry methanol (e.g., 60 mL) in a round-bottom flask.[4][16]
- **Catalyst Addition:** A few drops (2-3) of concentrated sulfuric acid are carefully added to the mixture as a catalyst.[4][16]
- **Reflux:** The mixture is heated under reflux until all the isophthalic acid has dissolved, indicating the completion of the reaction.[4][16]

- **Precipitation:** The warm reaction mixture is then poured into ice-cold water. The product, being insoluble in water, precipitates out as a solid.[\[4\]](#)[\[16\]](#)
- **Neutralization:** A solution of sodium bicarbonate is added to the mixture to neutralize the remaining sulfuric acid catalyst and any unreacted isophthalic acid. This is continued until effervescence ceases.[\[4\]](#)[\[16\]](#)
- **Isolation and Purification:** The solid **dimethyl isophthalate** is collected by filtration and washed several times with water to remove any remaining salts and impurities.[\[4\]](#)[\[16\]](#) The final product can be further purified by recrystallization, for example, from dilute alcohol.[\[2\]](#)[\[7\]](#)

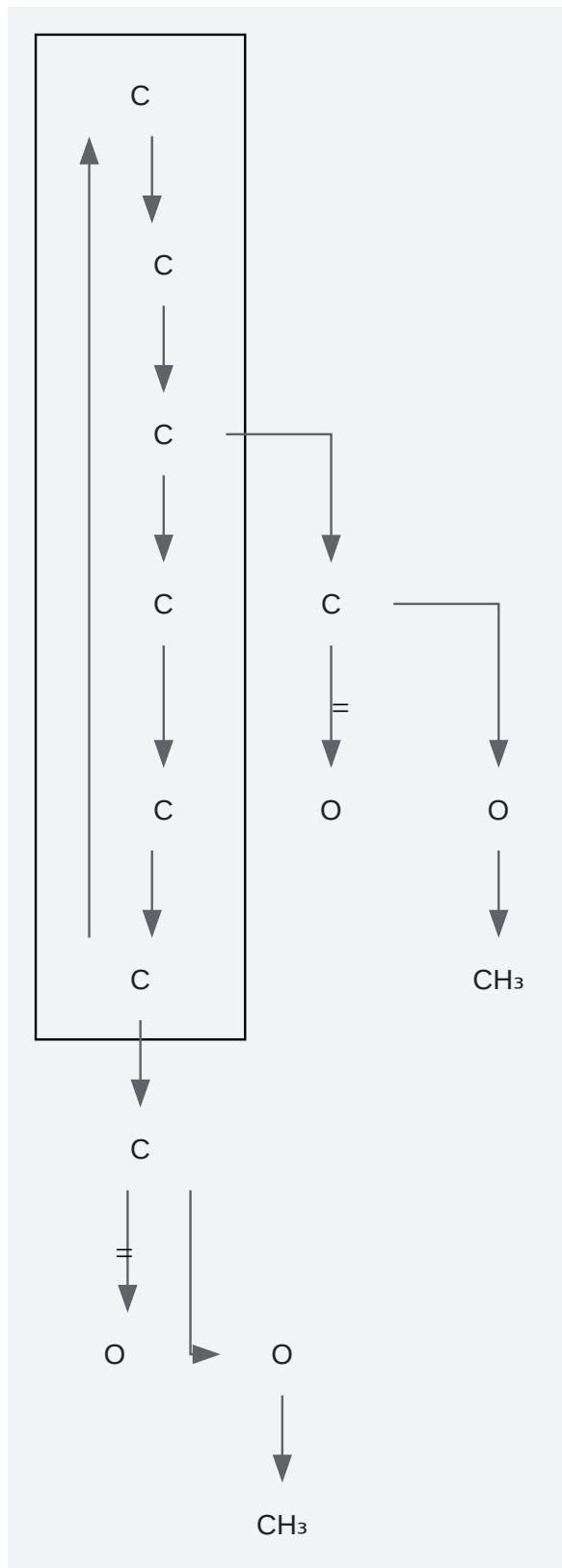
Analytical Protocol: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

Dimethyl isophthalate is often used as an internal standard for the quantification of other phthalates in environmental samples like soil and biosolids.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Methodology:

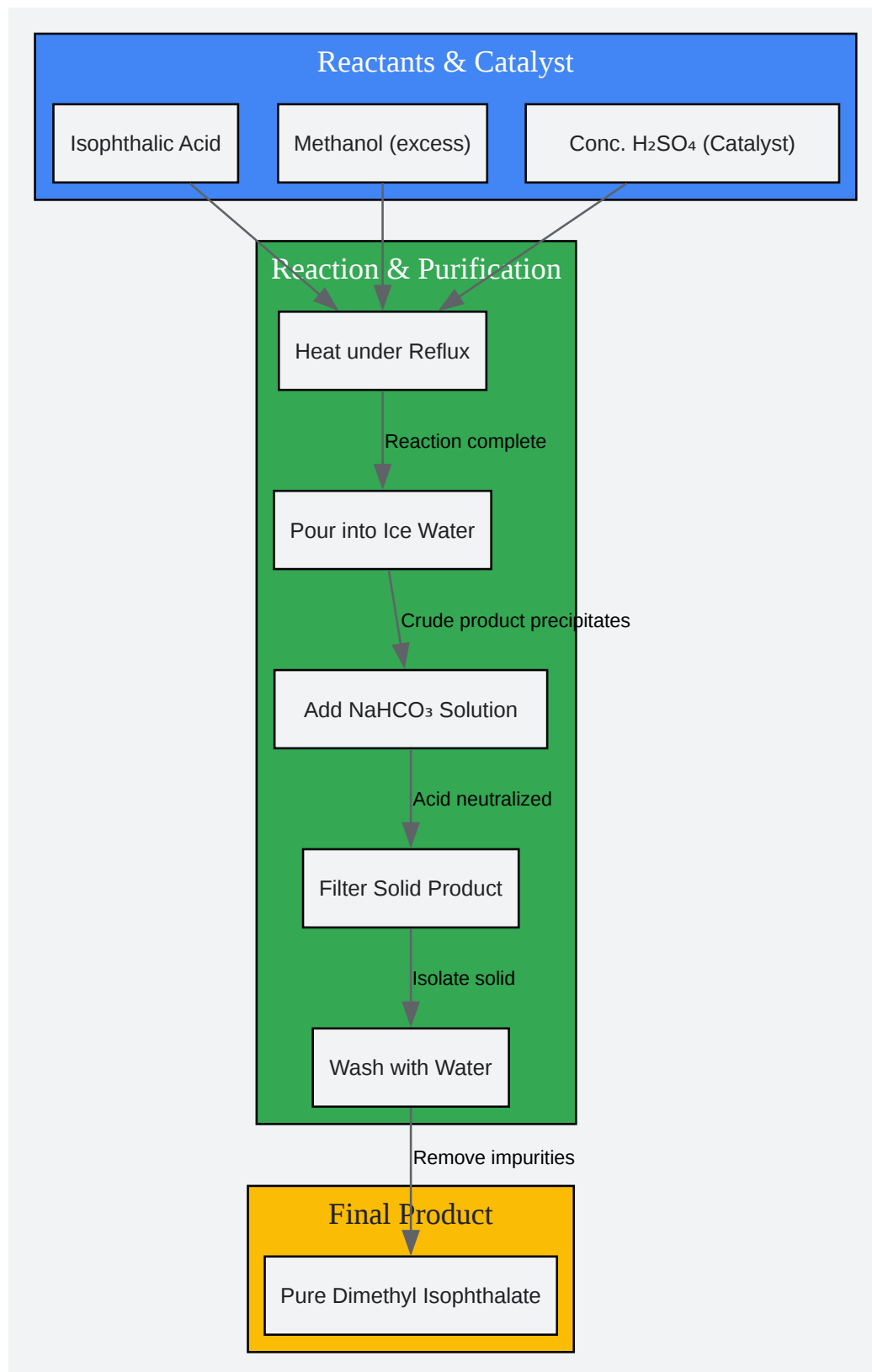
- **Sample Preparation:** An environmental sample (e.g., soil) is extracted with an appropriate organic solvent (e.g., a mixture of acetone and hexane). A known amount of **dimethyl isophthalate** is added as an internal standard.
- **Chromatographic Separation:** The extract is injected into a gas chromatograph (GC) equipped with a suitable capillary column (e.g., a non-polar or semi-polar column). The oven temperature is programmed to ramp up to achieve separation of the different phthalates based on their boiling points and column interactions.
- **Mass Spectrometric Detection:** As compounds elute from the GC column, they enter a mass spectrometer (MS). The MS is typically operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity for the target analytes and the internal standard.
- **Quantification:** The concentration of the target analytes is determined by comparing the peak area of the analyte to the peak area of the **dimethyl isophthalate** internal standard. A calibration curve is generated using standards of known concentrations to ensure accurate quantification.

Visualizations



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Caption: Molecular Structure of **Dimethyl Isophthalate**.



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Caption: Fischer Esterification Workflow for DMIP Synthesis.

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- To cite this document: BenchChem. [physical and chemical properties of dimethyl isophthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047668#physical-and-chemical-properties-of-dimethyl-isophthalate]

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